

Petrogenesis of Kyanite-Bearing Metamorphic Rocks: A Technical Guide

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Compound of Interest

Compound Name: **Kyanite**

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This technical guide provides a comprehensive overview of the petrogenesis of **kyanite**-bearing metamorphic rocks. **Kyanite**, an aluminosilicate mineral, is a key indicator of medium-to high-pressure metamorphic conditions and is predominantly found in rocks such as schists and gneisses. Its presence and mineral associations offer valuable insights into the tectonic and thermal history of the Earth's crust.

Protoliths and Geochemical Characteristics

The formation of **kyanite**-bearing metamorphic rocks is fundamentally controlled by the chemical composition of the original rock, or protolith. Two primary types of protoliths are recognized: aluminous sedimentary rocks (metapelites) and hydrothermally altered volcanic rocks.

Metapelitic Protoliths: These are clay-rich sedimentary rocks, such as shales and mudstones, which are inherently enriched in aluminum. During metamorphism, the clay minerals and other aluminous phases recrystallize to form **kyanite** and associated minerals.

Hydrothermally Altered Volcanic Protoliths: Felsic volcanic rocks, such as rhyolites and dacites, can undergo significant chemical alteration by acidic hydrothermal fluids. This process leaches mobile elements like Ca, Na, and K, leading to a residual enrichment in aluminum and silicon. Subsequent metamorphism of these altered rocks can result in the formation of **kyanite**.

quartzites.^[1] This high-sulfidation alteration is a key process in the formation of some of the world's largest **kyanite** deposits.^[1]

The whole-rock major element geochemistry of representative protoliths is summarized in Table 1.

Oxide	Average Pelite (Shale) (wt%)	Hydrothermally Altered Felsic Volcanic (wt%)
SiO ₂	58.1	70-85
TiO ₂	0.8	0.5-1.5
Al ₂ O ₃	15.4	10-25
FeO (total)	5.6	1-5
MgO	2.2	<1
CaO	3.1	<1
Na ₂ O	1.3	<0.5
K ₂ O	3.2	<1

Table 1: Representative Whole-Rock Geochemistry of Protoliths for **Kyanite**-Bearing Metamorphic Rocks. Data compiled from various sources.

Pressure-Temperature Conditions of Kyanite Formation

Kyanite is the high-pressure polymorph of Al₂SiO₅ and its stability field is a cornerstone of metamorphic petrology. The pressure-temperature (P-T) conditions for the formation of **kyanite** and its associated mineral assemblages have been determined through experimental studies and thermodynamic modeling.

The aluminosilicate triple point, where andalusite, **kyanite**, and sillimanite coexist in equilibrium, is located at approximately 4.2 kbar and 530 °C.^[2] **Kyanite** is stable at pressures above this triple point. In typical Barrovian-type regional metamorphism, **kyanite** appears at

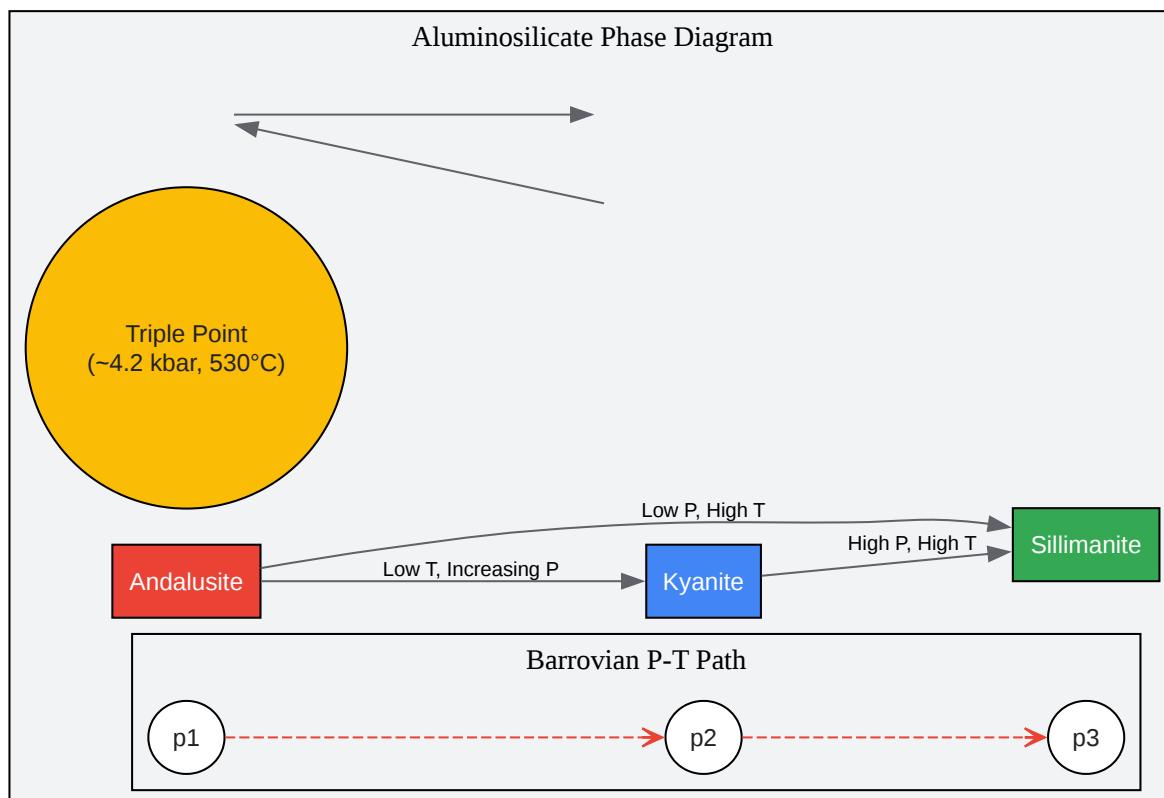
medium grades and persists into higher grades until it is replaced by sillimanite at higher temperatures.

Table 2 presents a summary of P-T conditions for different **kyanite**-bearing metamorphic zones and rock types.

Metamorphic Zone/Rock Type	Pressure (kbar)	Temperature (°C)
Kyanite Zone (general)	> 4	450 - 650
Kyanite-Staurolite Schist	5 - 7	600 - 700
Kyanite-Sillimanite Isograd	6 - 8	650 - 750
Eclogite Facies (kyanite-bearing)	> 12	450 - 1000

Table 2: Pressure-Temperature Conditions for the Formation of **Kyanite**-Bearing Rocks. Data compiled from various sources.

The following diagram illustrates the stability fields of the Al_2SiO_5 polymorphs and a typical Barrovian metamorphic field gradient.



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Caption: Al_2SiO_5 phase diagram showing the stability fields of **Kyanite**.

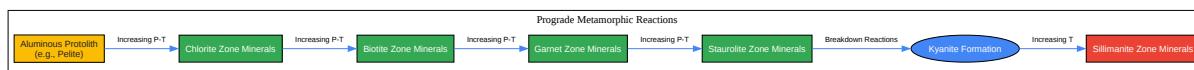
Key Metamorphic Reactions

The formation of **Kyanite** in metapelitic rocks involves a series of prograde metamorphic reactions where hydrous minerals break down to form less hydrous, higher-density minerals. The following are some of the key balanced reactions:

- Chloritoid Breakdown: $5 \text{ FeAl}_2\text{SiO}_5(\text{OH})_2$ (Chloritoid) + 2 SiO_2 (Quartz) \rightarrow $\text{Fe}_5\text{Al}_4\text{Si}_8\text{O}_{22}(\text{OH})_2$ (Gedrite) + $3 \text{ Al}_2\text{SiO}_5$ (**Kyanite**) + $4 \text{ H}_2\text{O}$

- Staurolite Breakdown (lower temperature): $\text{Fe}_2\text{Al}_9\text{Si}_4\text{O}_{22}(\text{OH})_2$ (Staurolite) + SiO_2 (Quartz) \rightarrow $\text{FeAl}_2\text{Si}_2\text{O}_8$ (Garnet) + 2 Al_2SiO_5 (**Kyanite**) + H_2O
- Staurolite + Muscovite Breakdown (higher temperature): 2 $\text{Fe}_2\text{Al}_9\text{Si}_4\text{O}_{22}(\text{OH})_2$ (Staurolite) + $\text{KAl}_2(\text{AlSi}_3\text{O}_{10})(\text{OH})_2$ (Muscovite) + 3 SiO_2 (Quartz) \rightarrow 4 $\text{FeAl}_2\text{Si}_2\text{O}_8$ (Garnet) + 5 Al_2SiO_5 (**Kyanite**) + KAlSi_3O_8 (K-feldspar) + 3 H_2O

The progression of these reactions during prograde metamorphism can be visualized as a signaling pathway.



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Caption: Signaling pathway for **kyanite** formation in metapelites.

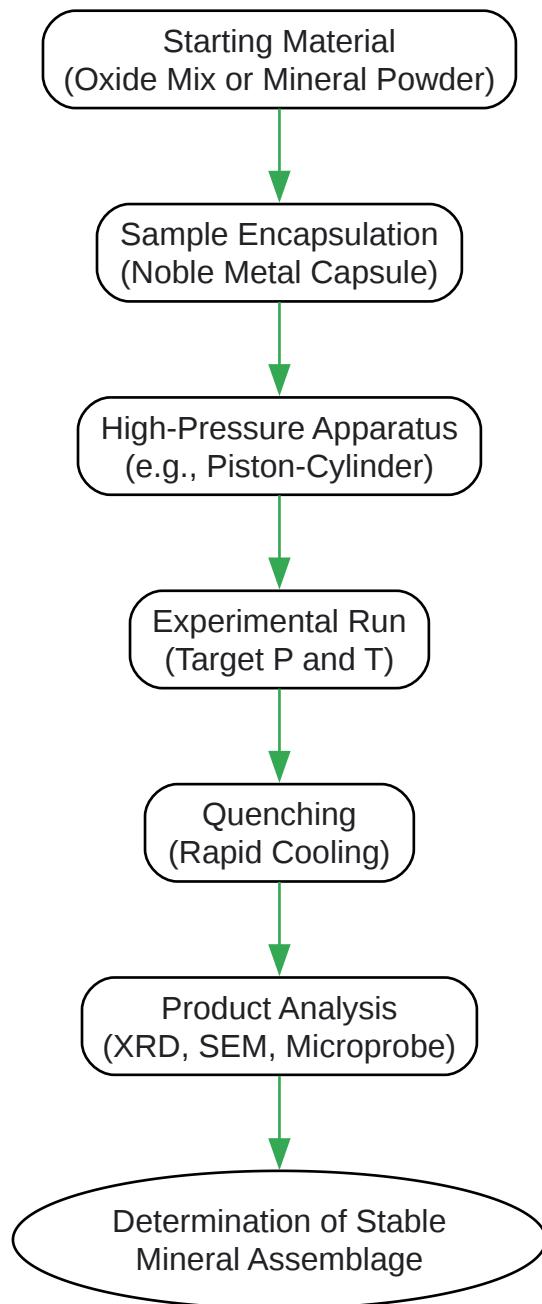
Experimental Protocols for Determining Mineral Stability

The P-T stability field of **kyanite** and other minerals is determined through high-pressure, high-temperature laboratory experiments. A generalized protocol for such an experiment is as follows:

- Starting Material Preparation: A synthetic mixture of oxides or gels with the bulk composition of Al_2SiO_5 is prepared. Alternatively, natural, pure mineral powders (e.g., andalusite, **kyanite**) can be used.
- Sample Encapsulation: The starting material is loaded into a noble metal capsule (e.g., Pt or Au) and sealed, often with a small amount of water to facilitate reaction kinetics.

- **High-Pressure Apparatus:** The capsule is placed in a high-pressure apparatus, such as a piston-cylinder device. This apparatus uses a hydraulic press to generate high pressures on a sample assembly.
- **Heating and Pressure Application:** The sample is brought to the desired pressure and temperature. Pressure is controlled by the hydraulic ram, and temperature is controlled by a furnace surrounding the sample assembly and monitored by a thermocouple.
- **Run Duration:** The experiment is held at the target P-T conditions for a duration sufficient to allow the reaction to reach equilibrium (typically hours to days).
- **Quenching:** At the end of the experiment, the sample is rapidly cooled (quenched) to room temperature while maintaining pressure. This freezes the high-temperature mineral assemblage.
- **Product Analysis:** The quenched sample is extracted, and the mineral phases present are identified using techniques such as X-ray diffraction (XRD) and scanning electron microscopy (SEM) with energy-dispersive X-ray spectroscopy (EDS). The composition of the minerals is determined using an electron microprobe.
- **Reversal Experiments:** To confirm the equilibrium boundary, reversal experiments are conducted where, for example, **kyanite** is the starting material in the sillimanite stability field, and vice versa. The direction of the reaction then brackets the true equilibrium position.

The following diagram illustrates a simplified workflow for these experimental procedures.



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Caption: Workflow for experimental determination of mineral stability.

Conclusion

The petrogenesis of **kyanite**-bearing metamorphic rocks is a multifaceted process governed by the interplay of protolith composition, pressure, temperature, and fluid activity. The presence of **kyanite** is a robust indicator of metamorphism at significant crustal depths. A thorough

understanding of the geochemistry of the protoliths, the specific P-T conditions of metamorphism, and the key mineral reactions is essential for interpreting the geological history of mountain belts and other tectonic settings where these rocks are found. The experimental determination of mineral stability fields provides the fundamental framework for these interpretations.

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